

# 2-Mercaptoacetamide molecular weight and formula

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## Compound of Interest

Compound Name: **2-Mercaptoacetamide**

Cat. No.: **B1265388**

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## Technical Data Sheet: 2-Mercaptoacetamide

Audience: Researchers, scientists, and drug development professionals.

Topic: Core Physicochemical Properties of **2-Mercaptoacetamide**

This document provides essential physicochemical data for **2-Mercaptoacetamide**, a thiol derivative of acetamide. Its sulfhydryl group makes it a valuable compound in various chemical and pharmaceutical applications.

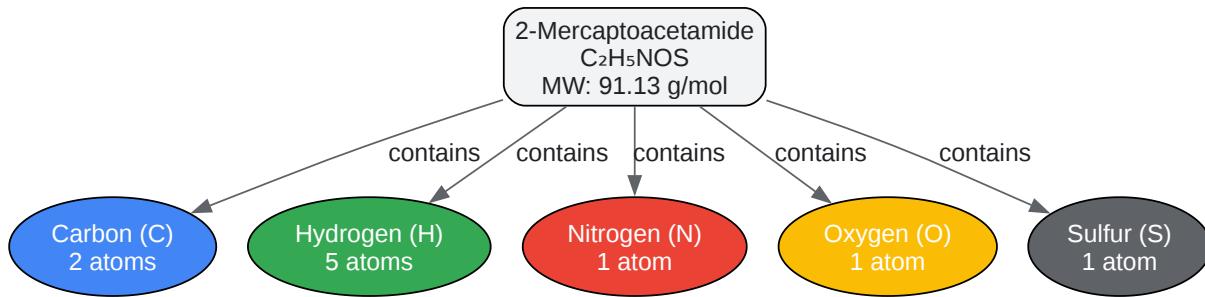
## Quantitative Data Summary

The fundamental molecular properties of **2-Mercaptoacetamide** are summarized in the table below for easy reference.

Parameter	Value	Citations
Molecular Formula	C <sub>2</sub> H <sub>5</sub> NOS	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	91.13 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Monoisotopic Mass	91.00918496 Da	<a href="#">[1]</a>

## Molecular Structure and Composition

The chemical formula, C<sub>2</sub>H<sub>5</sub>NOS, indicates the elemental composition of **2-Mercaptoacetamide**. The molecular weight is derived from the sum of the atomic weights of its constituent atoms. The diagram below illustrates this relationship.



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Figure 1: Elemental composition of **2-Mercaptoacetamide**.

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## References

- 1. 2-Mercaptoacetamide | C<sub>2</sub>H<sub>5</sub>NOS | CID 12961 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Cas 758-08-7,2-MERCAPTOACETAMIDE | lookchem [lookchem.com]
- 3. PubChemLite - 2-mercaptopacetamide (C<sub>2</sub>H<sub>5</sub>NOS) [pubchemlite.lcsb.uni.lu]
- 4. Mercaptoacetamide [webbook.nist.gov]
- To cite this document: BenchChem. [2-Mercaptoacetamide molecular weight and formula]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1265388#2-mercaptopacetamide-molecular-weight-and-formula>

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